

# Technical Guide: Physicochemical Properties of Heptane-d16

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## Compound of Interest

Compound Name: Heptane-d16

Cat. No.: B166354

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This technical guide provides an in-depth overview of the boiling and melting points of **Heptane-d16** (Perdeuteroheptane), a deuterated isotopologue of heptane. The precise determination of these fundamental physical properties is critical for its application in various research and development fields, including as an internal standard in mass spectrometry, a solvent in NMR spectroscopy, and in studies of reaction mechanisms and molecular dynamics.

## Physicochemical Data of Heptane-d16

The boiling and melting points of a substance are key indicators of its physical state under varying temperatures and are crucial for handling, storage, and application in experimental setups.

Property	Value
Boiling Point	98 °C (lit.) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	-91 °C (lit.) <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

The referenced boiling and melting points for **Heptane-d16** are based on established literature values, which are typically determined using standardized methodologies. Below are detailed

descriptions of the general experimental protocols for determining these properties for organic compounds.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and reliable method for this determination is distillation, as outlined in standards like ASTM D86.

Protocol: Simple Distillation Method

- **Apparatus Setup:** A distillation apparatus is assembled, which includes a distillation flask, a condenser, a receiving vessel, and a calibrated thermometer or temperature probe. The thermometer bulb is positioned to ensure it is just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- **Sample Preparation:** A measured volume of the liquid sample (**Heptane-d16**) is placed into the distillation flask, along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and enters the condenser.
- **Condensation and Collection:** The vapor is cooled by the condenser, reverts to a liquid state, and is collected in the receiving vessel.
- **Temperature Reading:** The temperature is recorded when the first drop of distillate is collected (initial boiling point) and is monitored throughout the distillation. For a pure substance, the temperature should remain constant. The final boiling point is the temperature at which the last of the liquid evaporates.

## Determination of Melting Point

The melting point is the temperature at which a solid transitions into a liquid. The capillary tube method is a widely used and straightforward technique for determining the melting point of a crystalline solid, as described in ASTM E324.

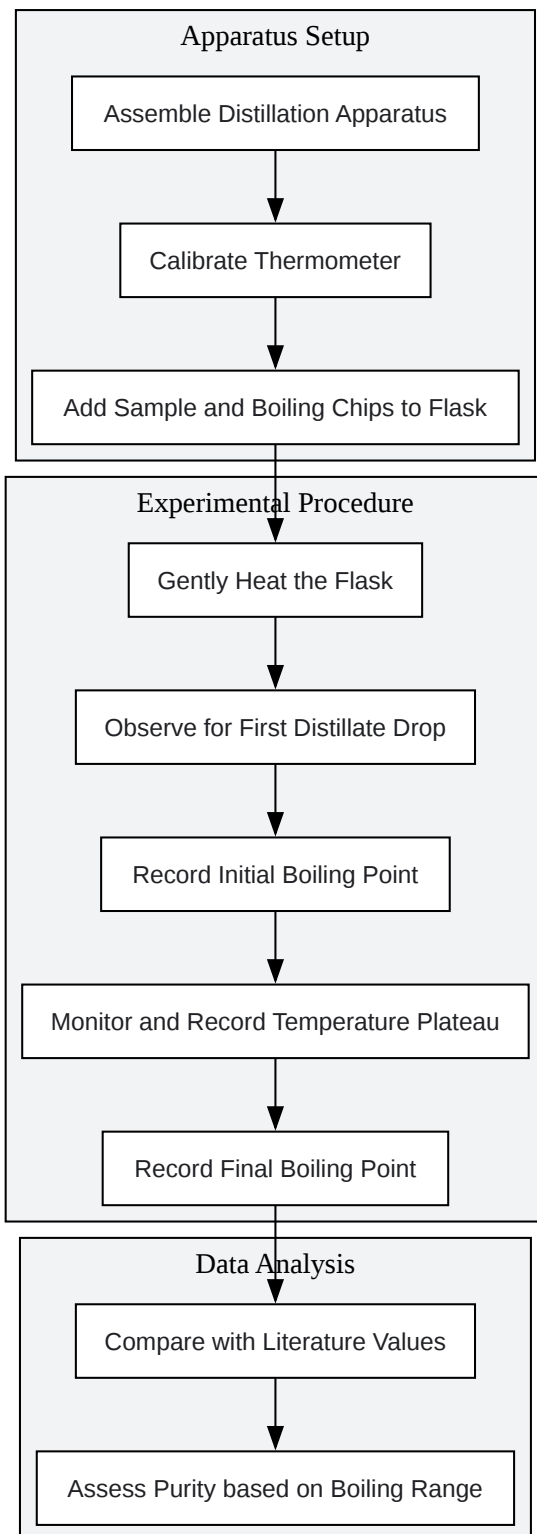
Protocol: Capillary Tube Method

- **Sample Preparation:** A small amount of the solid sample is finely powdered and packed into a capillary tube to a height of about 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or bath and a calibrated thermometer or digital temperature sensor.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point.
- **Observation and Recording:** For an accurate measurement, the heating rate is slowed to about 1-2 °C per minute as the temperature approaches the expected melting point. The temperature at which the first droplet of liquid appears is recorded as the initial melting point, and the temperature at which the entire sample becomes liquid is the final melting point. This range provides an indication of the substance's purity.

## Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of a substance's boiling point using the simple distillation method.

## Workflow for Boiling Point Determination

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Caption: Workflow for Boiling Point Determination.

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## References

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